Proquinazid-(propoxy-d7): A Technical Overview for Researchers

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Compound of Interest

Compound Name:	*Proquinazid-(propoxy-d7)*
CAS No.:	*2140327-37-1*
Cat. No.:	*B15561877*

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For researchers, scientists, and professionals in drug development, this document provides a comprehensive technical guide to **Proquinazid-(propoxy-d7)**, a deuterated analog of the fungicide Proquinazid. This guide details its chemical properties, mechanism of action, relevant experimental protocols, and an exploration of its impact on plant-pathogen interactions.

Core Compound Details

Proquinazid-(propoxy-d7) is a stable isotope-labeled version of Proquinazid, a quinazolinone fungicide. The deuteration in the propoxy group makes it a valuable tool for various research applications, including metabolic studies and as an internal standard in analytical chemistry.

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Property	Value	Citation
CAS Number	2140327-37-1	[1][2][3][4]
Molecular Weight	379.24 g/mol	[2]
Chemical Formula	$C_{14}H_{10}D_7IN_2O_2$	[2]
Non-Deuterated CAS No.	189278-12-4	[5][6][7]
Non-Deuterated Mol. Wt.	372.20 g/mol	[6][7]

Mechanism of Action

Proquinazid exhibits a dual mode of action, directly inhibiting fungal growth and indirectly inducing the host plant's defense mechanisms.

Direct Antifungal Activity

Proquinazid is particularly effective against powdery mildew fungi.[8] Its primary direct mechanism involves the inhibition of crucial early stages of fungal development:

- Spore Germination: At higher concentrations, Proquinazid can prevent fungal spores from germinating.[8]
- Appressorium Formation: At lower concentrations, it interferes with the formation of the appressorium, a specialized infection structure that the fungus uses to penetrate the host plant's cuticle.[8]

The precise molecular target of Proquinazid within the fungus has not yet been fully elucidated.

Induction of Host Plant Defense

Proquinazid has been shown to stimulate the expression of host defense genes in plants, a phenomenon known as induced resistance.[8] This response enhances the plant's ability to defend itself against pathogens. Key aspects of this induced resistance include:

- Activation of the Ethylene Signaling Pathway: Proquinazid treatment leads to the upregulation of genes involved in the ethylene response pathway.[8]

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- Induction of Systemic Acquired Resistance (SAR): The fungicide activates a broad set of host defense genes associated with SAR.[8] This includes genes involved in the phenylpropanoid pathway, lignin biosynthesis, and the production of reactive oxygen species (ROS) and pathogenesis-related (PR) proteins.[8]

- Independence from Salicylic Acid (SA) and Jasmonic Acid (JA) Pathways: Notably, Proquinazid's induction of plant defenses does not appear to rely on the upregulation of genes in the SA or JA biosynthesis and signaling pathways.[8]

Experimental Protocols

A study on Arabidopsis thaliana provides a detailed methodology for investigating the effects of Proquinazid on plant gene expression in response to powdery mildew infection.

Plant Growth and Treatment

- Plant Material: Powdery mildew-susceptible A. thaliana, accession Col-0/Redei.

- Growth Conditions: Plants are maintained in a controlled environment chamber at 21°C under continuous light (100-130 µEinstein/m²/s).

- Fungicide Application: Three-week-old seedlings are sprayed with Proquinazid (Talius™ 200 g ai/l EC) at a concentration of 250 mg ai/l. This corresponds to a field application rate of 50 g ai/ha in a 200 l/ha spray volume.

- Inoculation: Twenty-four hours after fungicide application, plants are inoculated with powdery mildew (Erysiphe cichoracearum) using dry spores from infected cucumbers.

Experimental Groups and Sample Collection

The experiment includes four treatment groups:

- Un-inoculated, untreated control

- Un-inoculated, Proquinazid-treated

- Inoculated, untreated

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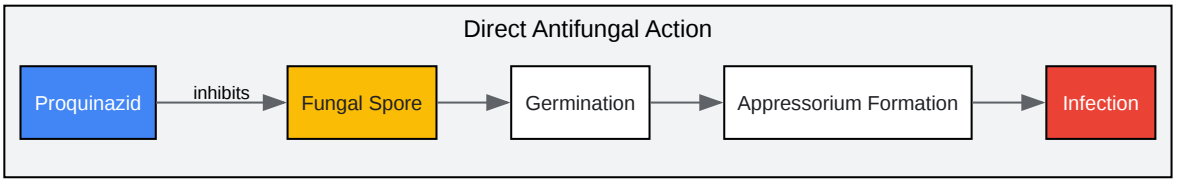
- Inoculated, Proquinazid-treated

Whole plants are harvested at 1, 6, 12, 24, 36, and 48 hours after inoculation. Each treatment and time point should be replicated (e.g., 3 times with 5 plants per replication). Harvested plants are then frozen in liquid nitrogen and stored at -80°C for subsequent RNA extraction and gene expression analysis.[8]

Visualizing the Mode of Action

The following diagrams illustrate the logical relationships in Proquinazid's dual mechanism of action.



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Proquinazid's direct action on fungal development.

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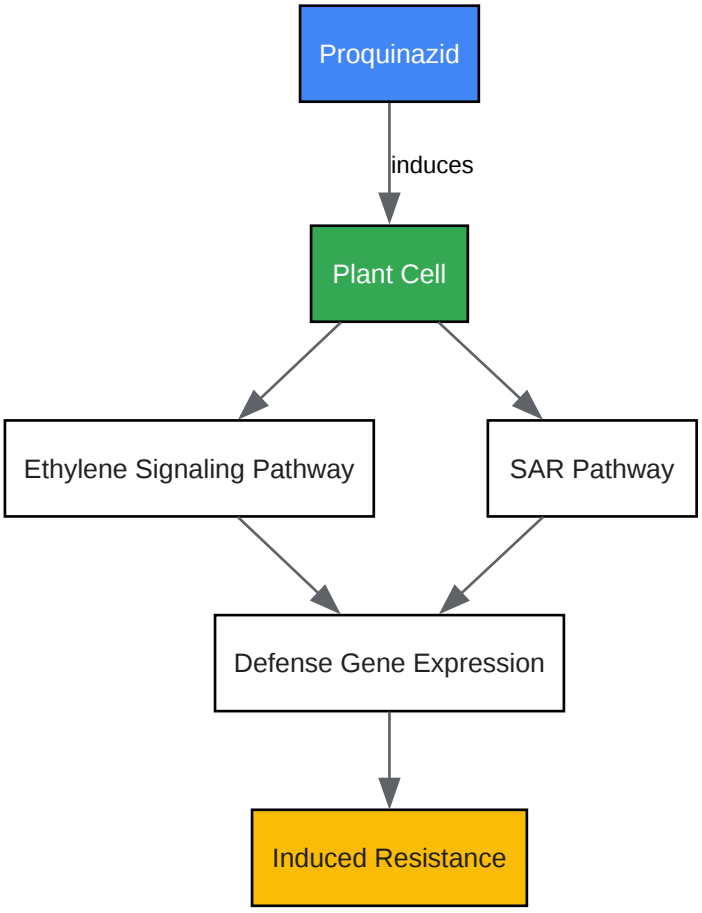

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Proquinazid-induced resistance in the host plant.

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